

cinnamaldehyde chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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An In-depth Technical Guide to the Chemical Properties and Structure of **Cinnamaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structure of **cinnamaldehyde**. The information is curated for professionals in research and development, with a focus on quantitative data, experimental context, and molecular interactions.

Chemical Structure and Identification

Cinnamaldehyde is an organic compound belonging to the phenylpropanoid class.^[1] It is an α,β-unsaturated aldehyde with a benzene ring attached to an unsaturated aldehyde group.^{[2][3]} ^[4] The naturally occurring and most stable form is the trans (E) isomer, which is responsible for the characteristic flavor and odor of cinnamon.^{[2][3][5]} The planar geometry of the molecule is due to the conjugated double bond system and the monosubstituted benzene ring.^[3]

Key Identifiers:

- IUPAC Name: (2E)-3-Phenylprop-2-enal^{[2][6]}
- Chemical Formula: C₉H₈O^{[2][7][8]}
- Synonyms: Cinnamic aldehyde, Cinnamal, 3-Phenyl-2-propenal, Cassia aldehyde, Benzaldehyde, Phenylacrolein^{[2][3][9]}

- Molecular Weight: 132.16 g/mol [\[1\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
- CAS Number: 104-55-2 (trans isomer), 14371-10-9 (trans isomer)[\[2\]](#)[\[5\]](#)[\[8\]](#)

Caption: Chemical Structure of (E)-**Cinnamaldehyde**.

Physical and Chemical Properties

Cinnamaldehyde is a pale yellow, viscous oily liquid at room temperature with a strong, pungent odor characteristic of cinnamon.[\[1\]](#)[\[3\]](#)[\[10\]](#) It is combustible and known to oxidize upon exposure to air, which can cause it to thicken and form cinnamic acid.[\[4\]](#)[\[10\]](#)[\[11\]](#) It is incompatible with strong oxidizing agents and strong bases.[\[10\]](#)[\[12\]](#)

Table 1: Physical and Chemical Properties of **Cinnamaldehyde**

Property	Value	Reference(s)
Appearance	Yellowish to greenish-yellow oily liquid	[10] [13]
Odor	Strong, pungent, cinnamon-like	[2] [10] [13]
Melting Point	-7.5 °C (265.6 K)	[1] [2] [3]
Boiling Point	248 °C (521 K) at 101.3 kPa	[1] [2] [3] [11]
Density	1.0497 g/mL at 25 °C	[1] [2] [10]
Refractive Index (n ²⁰ /D)	1.619 - 1.623	[1] [7] [14]
Vapor Pressure	<0.1 hPa (0.026 mmHg) at 20 °C	[11] [15]
Flash Point	71 °C (160 °F)	[3] [9]
Water Solubility	Slightly soluble (1 g/L or 1.42 mg/mL at 25 °C)	[2] [9] [11] [16]
Solvent Solubility	Miscible with ethanol, ether, chloroform, and oils. Insoluble in petroleum ether.	[1] [2] [10] [16]
LogP (Octanol/Water)	1.83 - 2.1	[12]

Spectroscopic Data

The spectroscopic profile of **cinnamaldehyde** is well-characterized, reflecting its conjugated aromatic aldehyde structure.

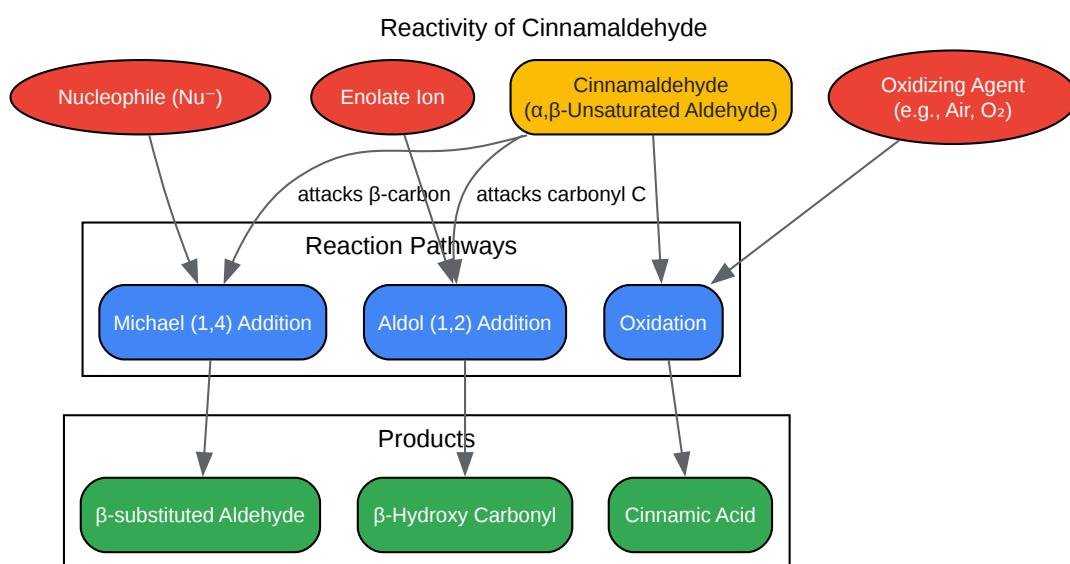
Table 2: Spectroscopic Data for **Cinnamaldehyde**

Technique	Parameter	Value	Reference(s)
UV-Vis	λ_{max} (in ethanol)	290 nm ($\pi \rightarrow \pi^*$ transition)	[1]
IR (cm^{-1})	C=O stretch (aldehyde)	~1680	[1]
	C=C stretch (alkene)	~1625	[1]
	C=C stretch (aromatic)	1575, 1490	[1]
	C-H stretch (aldehyde)	2820, 2720	[1]
$^1\text{H-NMR}$ (400 MHz, CDCl_3)	δ (ppm)	9.69 (d, 1H, $J = 7.8$ Hz, CHO) 7.69 (dd, 1H, $J = 15.8$, 7.8 Hz, H- β)	[1]
		6.70 (d, 1H, $J = 15.8$ Hz, H- α)	[1]
		7.3-7.5 (m, 5H, aromatic)	[1]
$^{13}\text{C-NMR}$	δ (ppm)	193.2 (CHO)	[1]
		153.1 (C- β)	[1]
		128.5 (C- α)	[1]
		134.2, 129.8, 129.1, 128.3 (aromatic)	[1]

Reactivity and Chemical Behavior

The chemical reactivity of **cinnamaldehyde** is dominated by its α,β -unsaturated aldehyde functional group, which creates a conjugated π -system.[\[17\]](#) This structure provides two primary sites for nucleophilic attack: the carbonyl carbon and the β -carbon.

- Michael Addition (Conjugate Addition): The β -carbon is electrophilic due to the electron-withdrawing nature of the aldehyde group, making it susceptible to attack by nucleophiles in a Michael (1,4) addition.[17] This reactivity is implicated in its biological activities, such as its interaction with thiol groups in proteins.[18]
- Carbonyl Reactions (1,2-Addition): The carbonyl carbon can undergo typical aldehyde reactions, such as aldol condensations, where it is attacked by an enolate ion.[17]
- Oxidation: **Cinnamaldehyde** is readily oxidized, particularly in the presence of air and light, to form cinnamic acid.[2][4][19][20] This process can be hazardous and is a key consideration for its storage and handling.[19][20]
- Hydrogenation: The double bond and the aldehyde group can be selectively hydrogenated. Hydrogenation of the alkene subunit yields **hydrocinnamaldehyde**, while hydrogenation of both yields dihydrocinnamyl alcohol (3-phenylpropanol).[2]



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Caption: Key reaction pathways of **cinnamaldehyde**.

Experimental Protocols

Isolation by Steam Distillation

Cinnamaldehyde is most economically obtained from the bark of cinnamon trees (genus *Cinnamomum*) via steam distillation.[1][3]

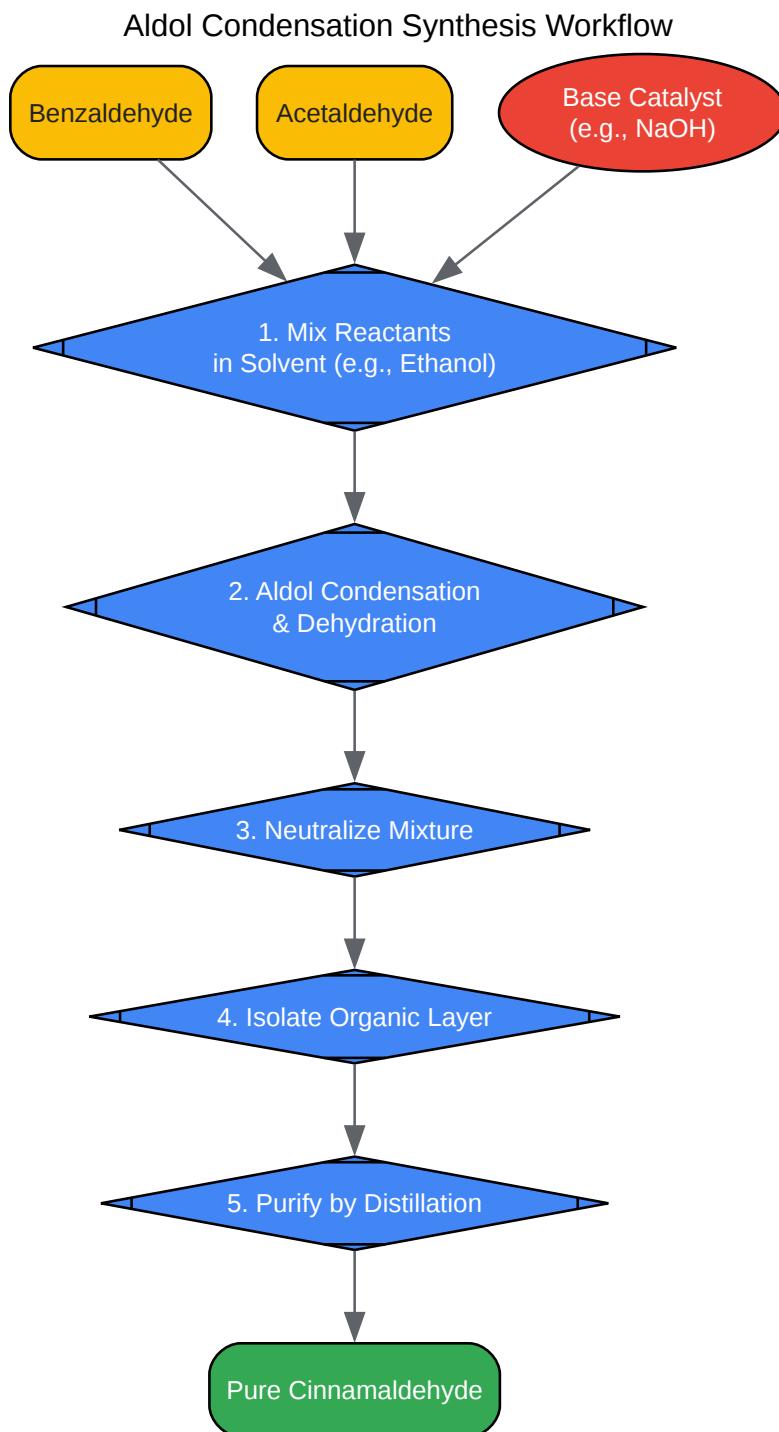
- Methodology:
 - Cinnamon bark is ground and placed in a distillation apparatus with water.
 - Steam is passed through the ground bark, vaporizing the volatile essential oils, which are primarily **cinnamaldehyde** (up to 90%).[3]
 - The steam and oil vapor mixture is condensed and collected.
 - Since **cinnamaldehyde** is only slightly soluble in water, it separates from the aqueous distillate, often as a milky emulsion, and can be isolated.[4]
 - Fractional distillation can be employed to further purify the **cinnamaldehyde** to over 98% purity.[4]

Laboratory Synthesis: Aldol Condensation

A common laboratory synthesis involves the base-catalyzed aldol condensation of benzaldehyde and acetaldehyde.[2][3][21]

- Methodology Overview:
 - Benzaldehyde and acetaldehyde are reacted in the presence of a base catalyst, such as sodium hydroxide.[21]
 - The enolate of acetaldehyde attacks the carbonyl carbon of benzaldehyde.

- The resulting aldol addition product readily dehydrates (loses water) under the reaction conditions to form the stable, conjugated **cinnamaldehyde** molecule.
- The reaction is often performed in a solvent like methanol or ethanol.
- The product is then isolated and purified, typically through distillation.[\[22\]](#)



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Caption: Laboratory synthesis of **cinnamaldehyde**.

Example Synthetic Protocol: Nitration of Cinnamaldehyde

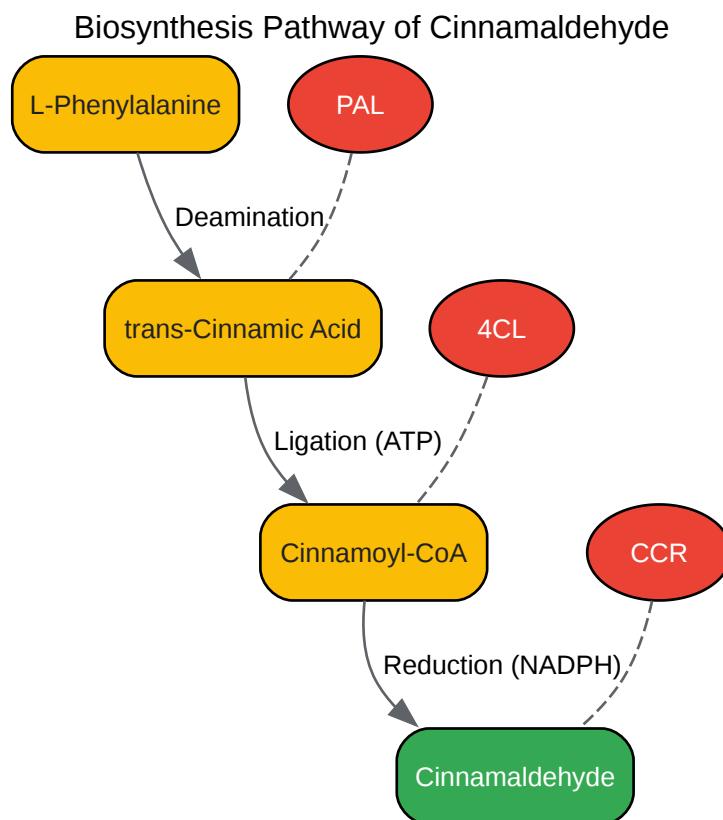
This protocol describes the synthesis of **o-nitrocinnamaldehyde** from **cinnamaldehyde**.[\[23\]](#)

- Methodology:
 - A flask containing 0.42 moles of freshly distilled **cinnamaldehyde** and 225 mL of acetic anhydride is cooled to 0-5 °C in an ice-salt bath.[\[23\]](#)
 - A solution of 18 mL of concentrated nitric acid in 50 mL of glacial acetic acid is added dropwise over 3-4 hours, maintaining the temperature below 5 °C with constant stirring.[\[23\]](#)
 - After addition, the mixture is allowed to warm to room temperature and then stand for 2 days.[\[23\]](#)
 - The solution is cooled, and 20% hydrochloric acid is cautiously added until a precipitate begins to form.[\[23\]](#)
 - The mixture is cooled in an ice bath to complete precipitation. The solid product (**o-nitrocinnamaldehyde**) is collected by filtration and dried.[\[23\]](#)

Biosynthesis

Cinnamaldehyde is a phenylpropanoid that is naturally synthesized in plants via the shikimate pathway.[\[2\]](#)[\[5\]](#)

- Deamination: The amino acid L-phenylalanine is converted to trans-cinnamic acid by the enzyme phenylalanine ammonia lyase (PAL).[\[2\]](#)
- Ligation: The enzyme 4-coumarate–CoA ligase (4CL) activates cinnamic acid by converting it to cinnamoyl-CoA, using ATP.[\[2\]](#)
- Reduction: Finally, the enzyme cinnamoyl-CoA reductase (CCR) catalyzes the reduction of cinnamoyl-CoA by NADPH to produce **cinnamaldehyde**.[\[2\]](#)



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Caption: Shikimate pathway to **cinnamaldehyde**.

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- To cite this document: BenchChem. [cinnamaldehyde chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126680#cinnamaldehyde-chemical-properties-and-structure\]](https://www.benchchem.com/product/b126680#cinnamaldehyde-chemical-properties-and-structure)

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